

Technical Data Sheet: (+)-3-(Trifluoroacetyl)camphor

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Compound of Interest

Compound Name: (+)-3-(Trifluoroacetyl)camphor

Cat. No.: B1580820

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This document provides core technical information regarding the chemical compound **(+)-3-(Trifluoroacetyl)camphor**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

(+)-3-(Trifluoroacetyl)camphor is a derivative of camphor that contains a trifluoroacetyl group.

[1] This functional group enhances the compound's reactivity and solubility in a range of organic solvents.[2] It is recognized for its utility in organic synthesis, particularly as an intermediate in the creation of pharmaceuticals and agrochemicals.[2]

Key Identifiers and Physical Data

The fundamental properties and identifiers for **(+)-3-(Trifluoroacetyl)camphor** are summarized in the table below for clear reference.

Parameter	Value
Molecular Formula	C ₁₂ H ₁₅ F ₃ O ₂ [1][2][3][4]
Molecular Weight	248.24 g/mol [1][2][3][4][5]
CAS Number	51800-98-7[3][4]
Appearance	Colorless liquid or white to off-white crystalline solid[1][2]
Purity	≥97%[4]
Density	1.172 g/mL at 25 °C[2][3]
Boiling Point	100 - 101 °C at 16 mmHg[2][3]
Refractive Index	n ₂₀ /D 1.451[2][3]

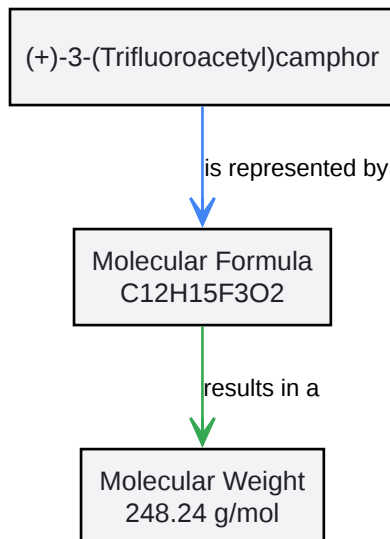
Methodologies and Protocols

As an AI, I do not have access to or the ability to provide detailed experimental protocols from specific cited research papers. For methodologies concerning the use of **(+)-3-(Trifluoroacetyl)camphor**, such as its application in the asymmetric epoxidation of unfunctionalized olefins, direct consultation of the primary scientific literature is recommended.

Data Visualization

The generation of detailed diagrams for specific signaling pathways or complex experimental workflows requires access to and interpretation of primary experimental data, which is beyond the scope of this AI. However, a logical diagram illustrating the relationship between the compound's name, its molecular formula, and its calculated molecular weight is provided below.

Logical Relationship of Chemical Data

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Caption: Relationship between chemical name, formula, and molecular weight.

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References

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- 2. chemimpex.com [chemimpex.com]
- 3. (+)-3-(Trifluoroacetyl)camphor 98 51800-98-7 [sigmaaldrich.com]
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